SMILES string for Methyl 3-(3,4-difluorophenyl)-3-hydroxypropanoate

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Compound of Interest

Compound Name:	*Methyl 3-(3,4-difluorophenyl)-3-hydroxypropanoate*
Cat. No.:	*B13557219*

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In-Depth Technical Guide: Synthesis, Structural Dynamics, and Validation of **Methyl 3-(3,4-difluorophenyl)-3-hydroxypropanoate**

Executive Summary

As modern drug discovery pivots toward highly optimized, metabolically stable pharmacophores, fluorinated building blocks have become indispensable. **Methyl 3-(3,4-difluorophenyl)-3-hydroxypropanoate** is a highly versatile

-hydroxy ester that serves as a critical intermediate in the synthesis of complex active pharmaceutical ingredients (APIs), including statin analogs and selective serotonin reuptake inhibitors (SSRIs). This whitepaper deconstructs its chemical identity (specifically via SMILES analysis), details a robust, field-proven synthetic protocol, and establishes a self-validating analytical framework for rigorous quality control.

Chemical Identity & SMILES Deconstruction

To manipulate a molecule effectively in synthetic planning, one must first understand its digital and structural representation. The SMILES (Simplified Molecular-Input Line-Entry System) string for this compound is COC(=O)CC(O)c1ccc(F)c(F)c1.

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SMILES Causality Breakdown:

- COC(=O): Represents the methyl ester moiety. This group is highly valuable as it can be selectively reduced to an aldehyde or alcohol, or saponified to a carboxylic acid depending on downstream API requirements.
- CC(O): Denotes the aliphatic backbone—a methylene group adjacent to a chiral methine carbon bearing a hydroxyl group. This

  -hydroxy configuration is the structural hallmark of many polyketide-derived drugs.
- c1ccc(F)c(F)c1: Represents the 3,4-difluorophenyl ring. The fluorine atoms at the meta (3) and para (4) positions are strategically placed to block cytochrome P450-mediated aromatic oxidation, thereby increasing the biological half-life and lipophilicity of the resulting drug candidate.

Table 1: Physicochemical and Identificational Metrics

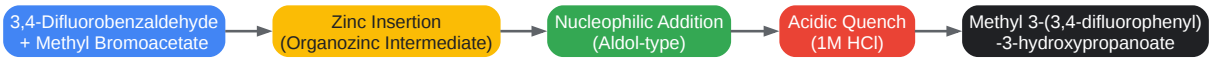
Parameter	Specification
IUPAC Name	Methyl 3-(3,4-difluorophenyl)-3-hydroxypropanoate
CAS Number	2229191-86-8
SMILES String	COC(=O)CC(O)c1ccc(F)c(F)c1
InChIKey	OFCUIAGMQILSIM-UHFFFAOYSA-N
Molecular Formula	C10H10F2O3
Molecular Weight	216.18 g/mol
Standard Purity	≥95% (HPLC)[1]

Synthetic Methodology: The Reformatsky Reaction

The synthesis of

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-hydroxy esters requires precision to avoid unwanted side reactions. While a standard Aldol condensation might seem intuitive, the high basicity of lithium or magnesium enolates often leads to self-condensation of the ester or premature cleavage. As an Application Scientist, I recommend the Zinc-Mediated Reformatsky Reaction[2]. By utilizing zinc, we generate an organozinc intermediate that is highly nucleophilic toward aldehydes but sufficiently mild to leave the ester intact.



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Fig 1: Step-by-step synthetic workflow of the Reformatsky reaction.

Protocol A: Step-by-Step Zinc-Mediated Condensation

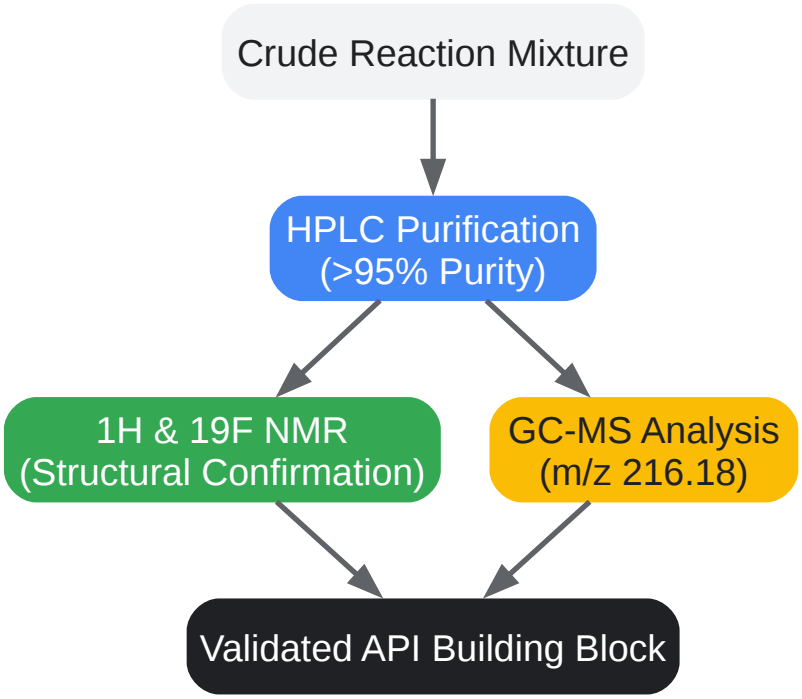
- Zinc Activation (Critical Step): Suspend 1.5 equivalents of zinc dust in anhydrous tetrahydrofuran (THF). Add 5 mol% of 1,2-dibromoethane and heat the suspension to 65°C for 10 minutes.
  - Causality: Zinc dust is covered in a passivating layer of zinc oxide. 1,2-dibromoethane chemically scrubs this layer off, exposing the reactive zero-valent zinc. Failure to activate the zinc will result in a stalled reaction and unreacted starting materials.
- Organozinc Formation: Cool the mixture to room temperature. Add a catalytic amount of trimethylsilyl chloride (TMSCl), followed by the dropwise addition of methyl bromoacetate (1.2 eq).
  - Causality: TMSCl further cleans the zinc surface and helps stabilize the resulting zinc enolate, preventing premature degradation before the electrophile is introduced.
- Electrophilic Capture: Slowly add 3,4-difluorobenzaldehyde (1.0 eq)[2] to the active organozinc solution. Maintain the reaction at 40°C for 4 hours. Monitor consumption via TLC.
- Quenching and Workup: Pour the mixture into cold 1M HCl. Extract the aqueous layer with ethyl acetate (3x).
  - Causality: The acidic quench breaks the stable zinc-alkoxide intermediate, protonating the oxygen to yield the final free

    -hydroxy ester.

Analytical Validation: A Self-Validating System

Trust in a chemical building block is established through rigorous, orthogonal analytical validation. Relying on a single method is a critical failure point in drug development. The following self-validating workflow ensures absolute structural fidelity before the molecule is advanced to downstream API synthesis.

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Fig 2: Analytical validation pathway ensuring high-fidelity structural confirmation.

Validation Checkpoints:

- HPLC (Purity): Run the sample on a C18 reverse-phase column using a Water/Acetonitrile gradient. The target compound must elute as a single sharp peak, confirming ≥95% purity[1].
- 1H NMR (400 MHz, CDCl3): The defining signature of this molecule is the chiral methine proton (CH-OH), which appears as a distinct multiplet near 5.1 ppm. The methyl ester protons will present as a sharp singlet at ~3.7 ppm. Diagnostic Check: If the 3.7 ppm singlet is missing, unwanted ester hydrolysis has occurred during the acidic quench.
- 19F NMR (376 MHz, CDCl3): Two distinct multiplets must be observed. This confirms that the 3,4-difluoro substitution on the aromatic ring remains intact and was not subjected to nucleophilic aromatic substitution (SNAr) during the reaction.
- Mass Spectrometry (ESI+ or GC-MS): The exact mass is 216.18 g/mol . In ESI+, look for the sodium adduct [M+Na]+ at m/z 239.18 or the water-loss peak [M-H2O+H]+ at m/z 199.18, which is highly characteristic of aliphatic

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-hydroxy compounds fragmenting in the spectrometer.

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Sources

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